

# Interpreting electrophysiology data with Enecadin application

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## Compound of Interest

Compound Name: *Enecadin*

Cat. No.: *B1609360*

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## Enecadin Application: Technical Support Center

Welcome to the **Enecadin** Technical Support Center. This resource provides answers to frequently asked questions (FAQs) and in-depth troubleshooting guides to help you interpret your electrophysiology data effectively.

### Frequently Asked Questions (FAQs)

Q1: What data formats can I import into **Enecadin**?

A: **Enecadin** is designed for broad compatibility with common electrophysiology data formats. It natively supports:

- Axon Binary File Format (.abf)
- HEKA PatchMaster (.dat)
- Plexon (.plx, .plx2)
- Neurodata Without Borders (.nwb)
- European Data Format (.edf)
- Comma-Separated Values (.csv) and Text (.txt) for raw traces.

If your format is not listed, please use the universal import wizard for custom ASCII or binary files.

Q2: My imported signal has a slow, rolling baseline. How can I correct this?

A: This phenomenon is known as baseline drift and is common in electrophysiological recordings.[1] To correct this in **Enecadin**, navigate to the Preprocessing module and select Baseline Correction. You have several options:

- Polynomial Subtraction: Fits a low-order polynomial to the data and subtracts it. This is effective for slow, non-linear drifts.
- Running Average Subtraction: Subtracts a moving average from the signal, which is useful for correcting faster fluctuations. Ensure you apply this correction before performing spike detection or event analysis for accurate results.

Q3: What is the difference between Local Field Potentials (LFP) and spiking activity?

A: Spiking activity (or multi-unit activity) represents the action potentials, which are the outputs of neurons within approximately 50-350  $\mu\text{m}$  of the electrode tip.[2] To isolate spikes, you typically high-pass filter the raw signal (e.g.,  $>300\text{ Hz}$ ).[3] In contrast, the Local Field Potential (LFP) reflects the summed synaptic inputs and other slower ionic processes within a broader area of tissue.[2] To obtain the LFP, you low-pass filter the signal (e.g.,  $<300\text{ Hz}$ ).[2]

Q4: How do I identify and remove 50/60 Hz power line noise?

A: Power line noise is a common artifact appearing as a persistent, high-amplitude oscillation.[4] In **Enecadin's** Preprocessing -> Filtering module, you can apply a Notch Filter. Set the filter frequency to either 50 Hz or 60 Hz, depending on your geographical location.[5] It is also recommended to apply this filter to the harmonics (e.g., 120 Hz, 180 Hz for a 60 Hz system) if they are present in your signal. For a more detailed guide, see the Troubleshooting section below.

Q5: What do the different spike sorting quality metrics in the validation report mean?

A: After performing spike sorting, **Enecadin** generates a validation report with several key metrics to help you assess the quality of your putative single units. These metrics are crucial for

ensuring that a cluster of waveforms truly represents a single neuron.<sup>[6]</sup> Refer to the "Spike Sorting Quality Metrics" table in the Troubleshooting section for a detailed breakdown.

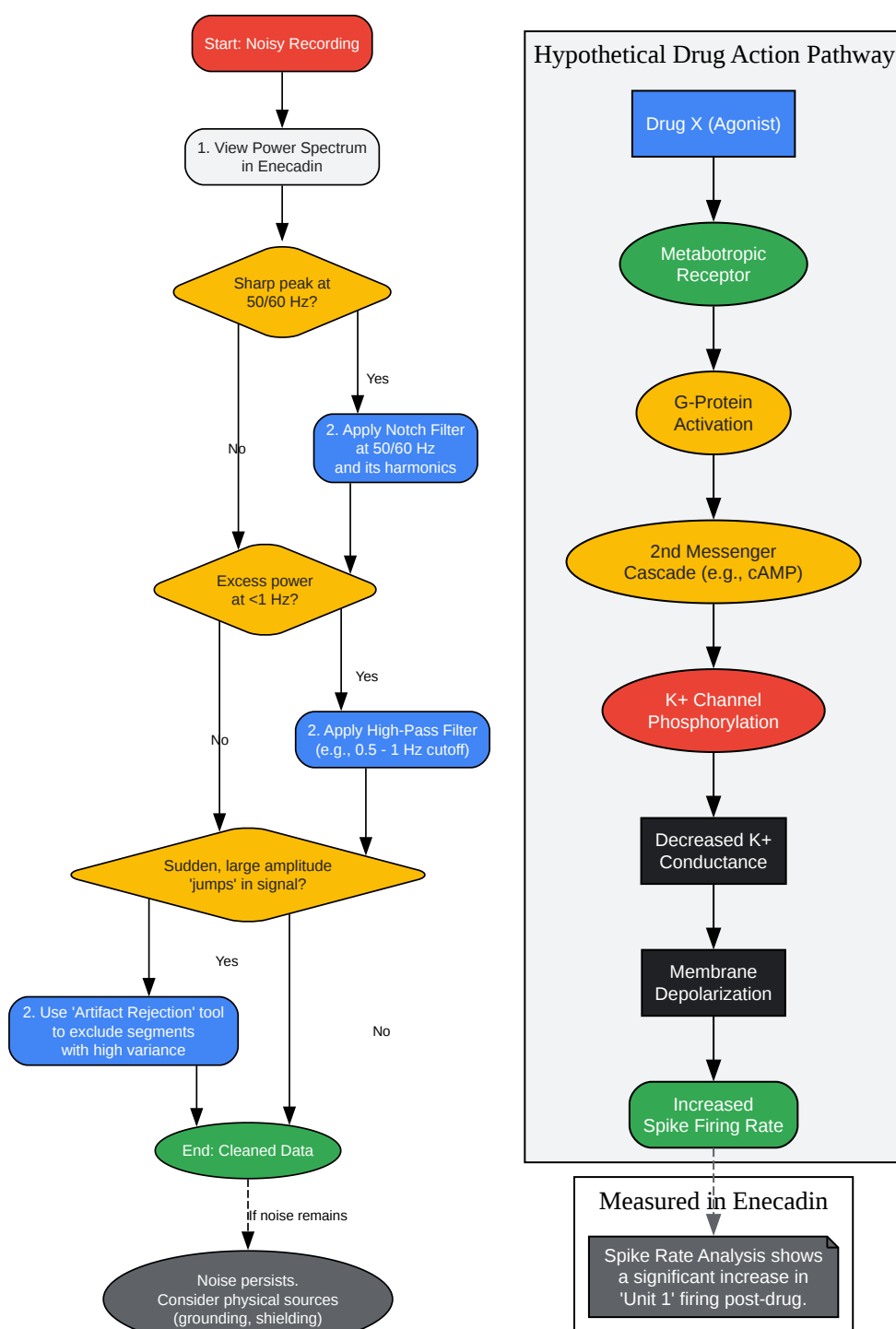
## Troubleshooting Guides

### Guide 1: Diagnosing and Removing Electrical Noise and Artifacts

Electrical noise and physiological artifacts can obscure neural signals and lead to incorrect conclusions.<sup>[1]</sup><sup>[5]</sup> This guide provides a systematic approach to identifying and mitigating common artifacts.

**Q:** My recording is extremely noisy and I can't see any clear signals. What should I do first?

**A:** The most common cause of overwhelming, wide-band noise is an improper ground or reference connection.<sup>[4]</sup> Before attempting software corrections, verify your physical setup. A poor ground connection can cause the electrode to act as an antenna, picking up environmental noise.<sup>[4]</sup> If the hardware is secure, proceed with the software-based troubleshooting workflow below.



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